

SGC2085 Hydrochloride: A Potent Tool for In Vitro Epigenetic Research

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Compound of Interest

Compound Name: SGC2085 hydrochloride

Cat. No.: B593814

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

SGC2085 hydrochloride is a potent and selective small molecule inhibitor of Coactivator Associated Arginine Methyltransferase 1 (CARM1), also known as Protein Arginine Methyltransferase 4 (PRMT4).^{[1][2][3]} CARM1 is a key epigenetic regulator that catalyzes the asymmetric dimethylation of arginine residues on both histone and non-histone proteins, playing a crucial role in transcriptional activation, RNA processing, and signal transduction. Dysregulation of CARM1 activity has been implicated in various cancers, making it a significant target for therapeutic development. **SGC2085 hydrochloride** serves as a valuable chemical probe for elucidating the biological functions of CARM1 in vitro.

Note: **SGC2085 hydrochloride** exhibits poor cell permeability, leading to a lack of significant activity in cell-based assays.^{[1][2]} Therefore, its primary application is in in vitro biochemical and enzymatic assays.

Data Presentation

Table 1: In Vitro Inhibitory Activity of SGC2085 Hydrochloride

Target Enzyme	IC50 Value	Selectivity	Assay Type
CARM1 (PRMT4)	50 nM	>100-fold vs. other PRMTs (except PRMT6)	Cell-free enzymatic assay
PRMT6	5.2 μ M	-	Cell-free enzymatic assay

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[4\]](#)

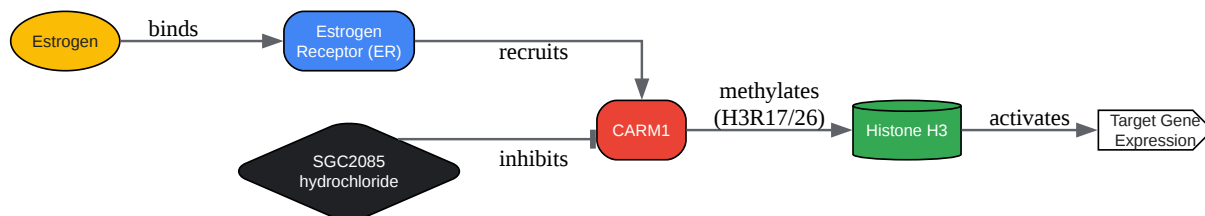
Table 2: Selectivity Profile of SGC2085 Hydrochloride

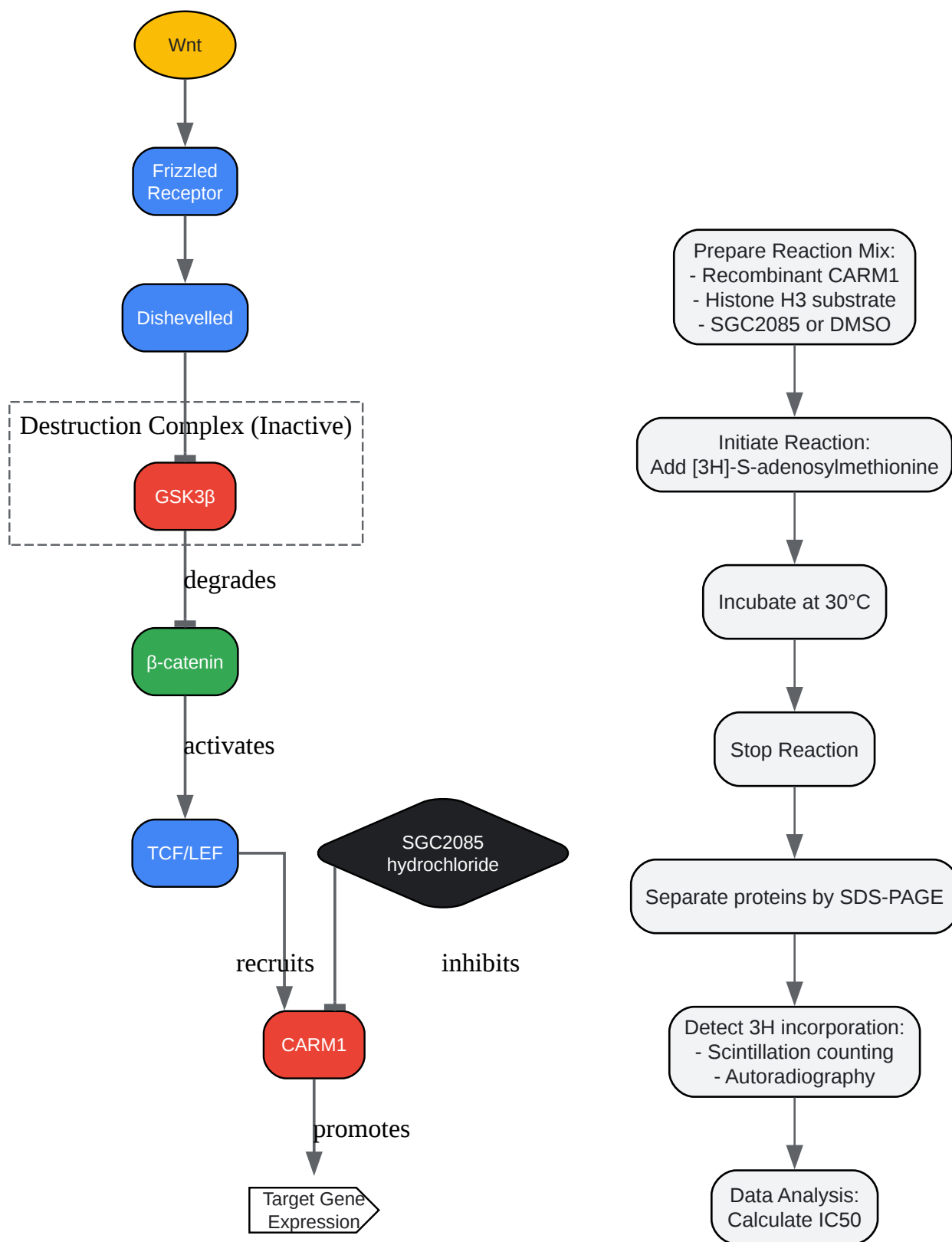
Protein Methyltransferase	Inhibition
PRMT1	No significant inhibition
PRMT3	No significant inhibition
PRMT5	No significant inhibition
PRMT7	No significant inhibition
PRMT8	No significant inhibition

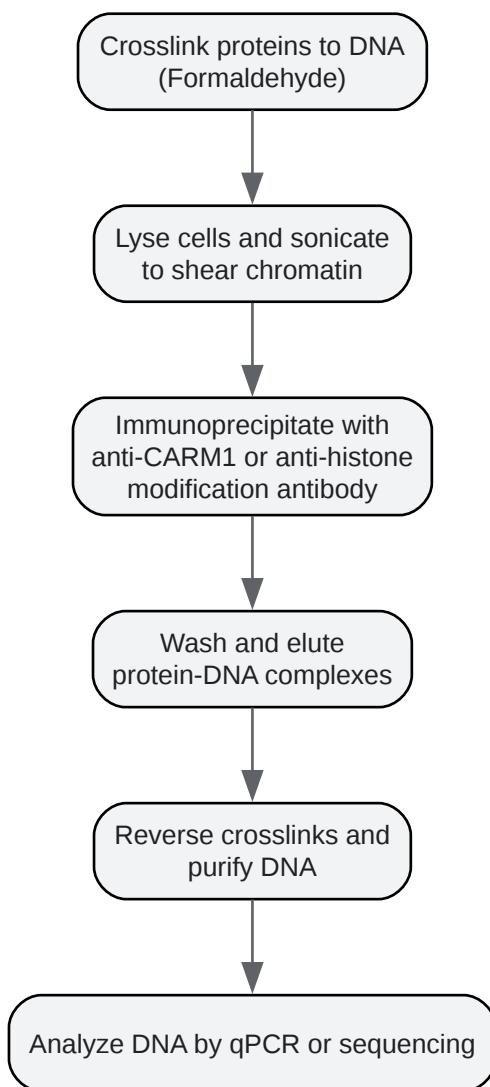
This table illustrates the high selectivity of SGC2085 for CARM1 over other protein arginine methyltransferases.[\[3\]](#)

Signaling Pathways

CARM1 is a critical coactivator in several signaling pathways implicated in cancer development, including the Estrogen Receptor (ER) and Wnt/ β -catenin signaling pathways.







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